

Electronic Properties of 5-Chloro-2-pyrrolidinylpyridine

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Compound of Interest

Compound Name: 5-Chloro-2-(pyrrolidin-3-yl)pyridine

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An In-Depth Technical Guide for Drug Development Professionals[1]

Part 1: Executive Summary & Structural Identity[1]

Subject Identity: 5-Chloro-2-(pyrrolidin-2-yl)pyridine Synonyms: 5-Chloronornicotine, 5-Chloro-2-pyrrolidin-2-yl-pyridine CAS Registry Number: 130464-05-0 (generic for 2-yl isomer), 112091-17-5 (N-methyl analog reference) Molecular Formula: C

H

CIN

Molecular Weight: 182.65 g/mol [1]

Critical Distinction: The term "5-chloro-2-pyrrolidinylpyridine" is chemically ambiguous. It can refer to two distinct constitutional isomers based on the attachment point of the pyrrolidine ring:

- 2-(Pyrrolidin-2-yl): The pyrrolidine is attached via its C2 carbon.[1] This is the nicotinic acetylcholine receptor (nAChR) ligand, structurally analogous to nornicotine and epibatidine.

This guide focuses primarily on this bioactive isomer.^[1]

- 2-(Pyrrolidin-1-yl): The pyrrolidine is attached via its nitrogen atom (a tertiary amine).^[1] This is typically a byproduct of nucleophilic aromatic substitution (S

Ar) and lacks the specific pharmacophore required for high-affinity nAChR binding.

Part 2: Electronic Architecture & Physicochemical Profile^[1]

The electronic behavior of 5-chloro-2-(pyrrolidin-2-yl)pyridine is defined by the interplay between the electron-deficient pyridine ring and the electron-rich pyrrolidine amine. This "push-pull" (or rather, "withdraw-donate") system governs its acid-base properties, lipophilicity, and receptor binding kinetics.^[1]

1. Electronic Distribution & Hybridization^[1]

- Pyridine Ring (The "Anchor"): The pyridine nitrogen is hybridized with a lone pair in the plane of the ring. The ring is electron-deficient, making it susceptible to nucleophilic attack, although the 2-position substitution blocks the primary reactive site.^[1]
- 5-Chloro Substituent: The chlorine atom exerts a strong inductive electron-withdrawing effect (-I) on the pyridine ring. While it has a weak mesomeric donating effect (+M), the -I effect dominates, further reducing the electron density on the pyridine nitrogen and ring carbons. This deactivation is critical for metabolic stability against oxidative attack at the pyridine ring.^[1]
- Pyrrolidine Ring (The "Warhead"): The pyrrolidine nitrogen is hybridized (secondary amine). It is the most basic center of the molecule and the primary site of protonation at physiological pH.

2. Quantitative Physicochemical Data

The following values are synthesized from experimental data of structural analogues (nornicotine, epibatidine) and computational Hammett predictions.

Property	Value (Approx.)	Mechanistic Explanation
pKa (Pyrrolidine N)	9.2 – 9.6	Typical secondary amine.[1] Slightly lower than unsubstituted pyrrolidine (pKa ~11.[1]3) due to the electron-withdrawing inductive effect of the pyridine ring attached at C2.
pKa (Pyridine N)	2.8 – 3.2	Significantly lower than pyridine (5.[1]2) and nornicotine (~3.5).[1] The 5-Cl substituent withdraws electron density, stabilizing the free base over the conjugate acid.
LogP (Octanol/Water)	1.6 – 1.9	The 5-Cl atom increases lipophilicity compared to nornicotine (LogP ~0.6). This enhances Blood-Brain Barrier (BBB) permeability.[1]
TPSA	~25 Å	Low polar surface area contributes to excellent CNS penetration.[1]
Dipole Moment	~2.5 – 3.0 D	Vector sum of the pyridine lone pair, the C-Cl bond moment, and the pyrrolidine amine.[1]

3. Pharmacophore & Binding Logic

The electronic profile directly dictates the binding mode at the

nAChR subtype:

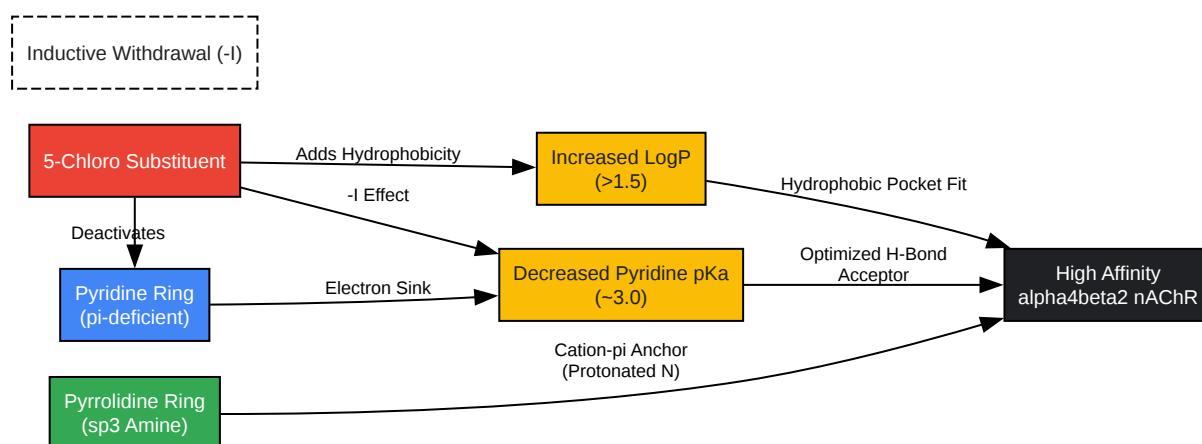
- Cation-

Interaction: The protonated pyrrolidine nitrogen (positive charge) anchors the molecule to a Tryptophan residue (Trp147) in the receptor binding pocket.

- **Hydrogen Bond Acceptor:** The pyridine nitrogen acts as a weak H-bond acceptor.[1] The 5-Cl group modulates this by reducing the basicity, preventing "over-stabilization" of water networks that must be displaced upon binding.[1]
- **Hydrophobic Filling:** The 5-Cl substituent occupies a specific hydrophobic sub-pocket, significantly increasing affinity compared to the unsubstituted analog.[1]

Part 3: Visualization of Electronic Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) derived from the electronic properties.



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Caption: Electronic flow and SAR logic. The 5-Cl group modulates the pyridine ring's electronics and overall lipophilicity, optimizing the molecule for the nAChR binding pocket.

Part 4: Experimental Protocols

To validate these electronic properties in a drug development context, the following protocols are recommended.

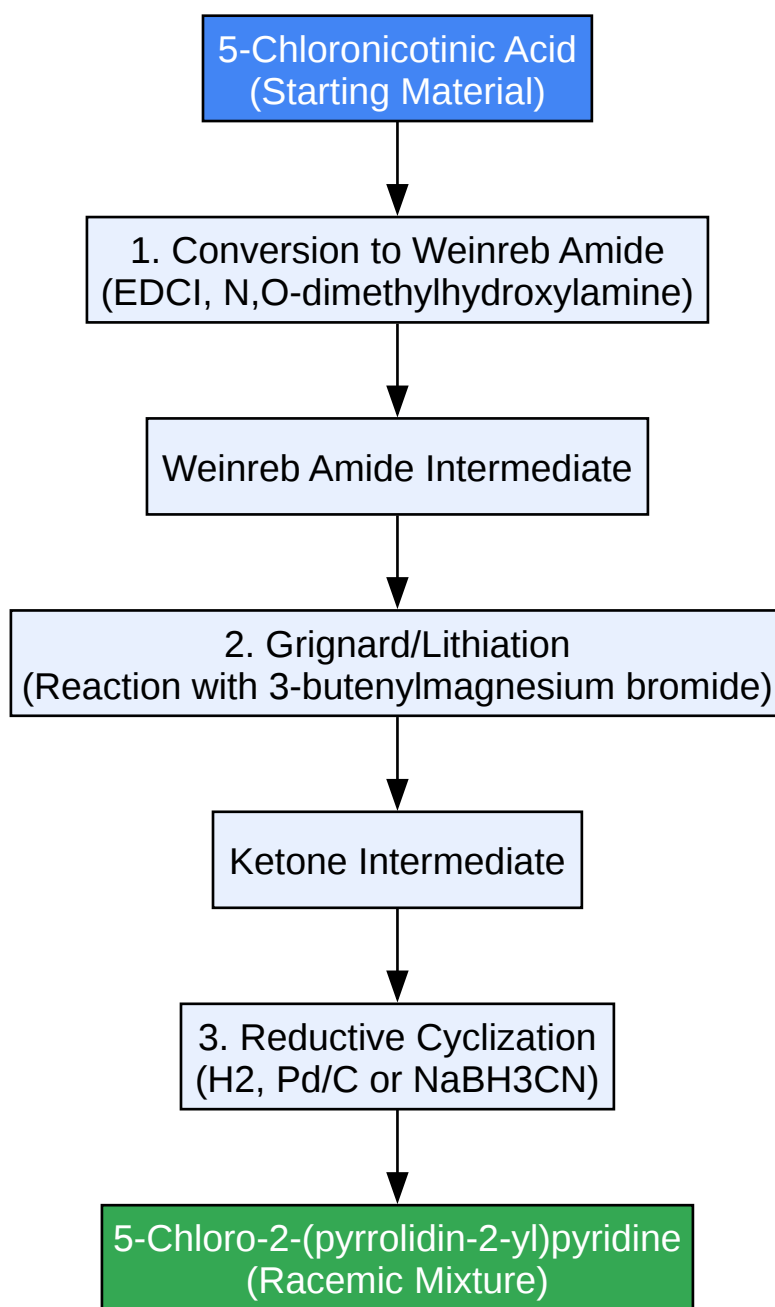
Protocol A: pKa Determination via Potentiometric Titration

Objective: Determine the precise ionization constants to predict physiological charge state.^[1]

- Preparation: Dissolve 5 mg of pure 5-chloro-2-(pyrrolidin-2-yl)pyridine hydrochloride in 20 mL of degassed water/methanol (80:20) to ensure solubility.
- Titrant: Standardized 0.1 M NaOH (carbonate-free).
- Apparatus: Automated potentiometric titrator (e.g., Mettler Toledo or Sirius T3) equipped with a glass pH electrode.
- Execution:
 - Acidify the sample to pH 2.0 using 0.1 M HCl.^[1]
 - Titrate dynamically to pH 12.0.^[1]
 - Record pH vs. Volume data points (minimum 50 points).^[1]
- Analysis: Use the Bjerrum plot method to identify inflection points.^[1]
 - Expectation: First inflection at pH ~3.0 (Pyridine), second at pH ~9.5 (Pyrrolidine).

Protocol B: Synthesis Pathway (Reductive Coupling)

Objective: Access the 2-yl isomer with high regioselectivity, avoiding the 1-yl byproduct.^[1]



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Caption: General synthetic route to the 2-yl isomer via a nicotinic acid derivative, ensuring carbon-carbon bond formation.

Part 5: References

- PubChem.2-Amino-5-chloropyridine Compound Summary. National Library of Medicine.[1]
[\[Link\]](#)

- Carroll, F. I., et al. (2013).[1] Synthesis, Nicotinic Acetylcholine Receptor Binding, and Antinociceptive Properties of 2'-Fluoro-3'-(substituted pyridinyl)-7-deschloroepibatidine Analogues.[1] Journal of Medicinal Chemistry.[1] [\[Link\]](#)
- ResearchGate.Synthesis and Evaluation of a Novel Series of 2-Chloro-5-((1-methyl-2-(S)-pyrrolidinyl)methoxy)-3-(2-(4-pyridinyl)vinyl)pyridine Analogues.[\[Link\]](#)
- ChemRxiv.Affinity of nicotinoids to a model nicotinic acetylcholine receptor (nAChR) binding pocket.[1][\[Link\]](#)

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Sources

- 1. 2-(Pyrrolidin-2-yl)pyridine hydrochloride | 1312929-35-3 [\[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
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